Introduction: The Strategic Importance of Polysubstituted Phenols

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Compound of Interest

Compound Name:	*2-Bromo-3-fluoro-5-nitrophenol*
CAS No.:	*945971-14-2*
Cat. No.:	*B3030725*

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In the landscape of modern drug discovery and materials science, phenols and their derivatives are foundational scaffolds, appearing in a significant percentage of FDA-approved small-molecule pharmaceuticals.[1] The strategic functionalization of the phenolic ring with multiple, distinct substituents allows for the fine-tuning of physicochemical properties such as acidity, lipophilicity, and metabolic stability. Halogenated nitrophenols, in particular, represent a class of highly versatile intermediates.[2][3] The presence of halogens (F, Cl, Br, I) and a nitro group on the aromatic ring creates a unique electronic environment, offering multiple reactive sites for further chemical modification. This guide provides a detailed examination of **2-Bromo-3-fluoro-5-nitrophenol**, a specific isomer whose unique substitution pattern presents distinct opportunities and challenges in synthetic chemistry. We will delve into its molecular architecture, the interplay of its functional groups, a validated synthetic protocol, and its potential as a strategic building block for advanced chemical entities.

Physicochemical and Structural Properties

2-Bromo-3-fluoro-5-nitrophenol is a solid organic compound whose properties are dictated by the five substituents on its benzene ring. A summary of its key identifiers and computed physical properties is presented below.

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Property	Value	Source
CAS Number	945971-14-2	[4]
Molecular Formula	$C_6H_3BrFNO_3$	[4]
Molecular Weight	235.99 g/mol	[5]
SMILES Code	OC1=CC(=O)=CC(F)=C1Br	[4]
Appearance	Light yellow to yellow solid (predicted)	N/A
Storage	Sealed in dry, room temperature	[4]

Analysis of the Molecular Structure: An Interplay of Electronic Effects

The reactivity and spectral characteristics of **2-Bromo-3-fluoro-5-nitrophenol** are a direct consequence of the combined electronic effects of its five substituents: hydroxyl (-OH), bromo (-Br), fluoro (-F), nitro ($-NO_2$), and the two aromatic protons (-H).

- Hydroxyl Group (-OH): The hydroxyl group is a powerful activating group and is ortho, para-directing for electrophilic aromatic substitution. It exerts a strong positive resonance effect (+R) by donating a lone pair of electrons to the ring and a moderate negative inductive effect (-I) due to its electronegativity.

- Nitro Group ($-NO_2$): The nitro group is one of the strongest deactivating groups and is a meta-director. It exhibits potent negative resonance (-R) and negative inductive (-I) effects, withdrawing significant electron density from the aromatic ring.

- Halogens (-F, -Br): Fluorine and Bromine are deactivating yet ortho, para-directing. They have a strong negative inductive effect (-I) due to their high electronegativity, which outweighs their weaker positive resonance effect (+R).

The substitution pattern—with the powerful electron-donating -OH group and the powerful electron-withdrawing $-NO_2$ group positioned meta to each other—creates a highly polarized

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aromatic system. The halogens add further complexity, influencing both the electron density and the steric environment of the adjacent protons.

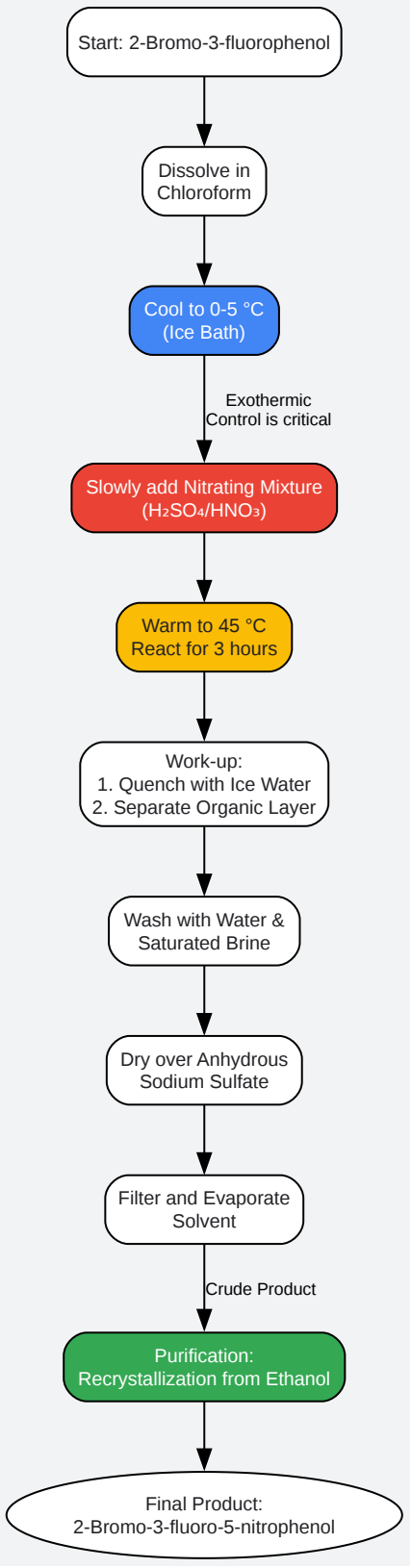
Caption: Electronic influence of substituents on the aromatic ring.

Proposed Synthesis Pathway and Experimental Protocol

The synthesis of substituted nitrophenols is a cornerstone reaction in organic chemistry, typically achieved via electrophilic aromatic substitution.[6][7] A logical and field-proven approach for synthesizing **2-Bromo-3-fluoro-5-nitrophenol** involves the direct nitration of 2-bromo-3-fluorophenol. The hydroxyl group is a strong activating group that will direct the incoming electrophile (the nitronium ion, NO_2^+) to the positions ortho and para to it. Given that the C2 and C6 positions are blocked or sterically hindered, the primary sites for nitration are C4 and C5 (relative to the C1 hydroxyl). The formation of the 5-nitro isomer is sterically and electronically favored.

Workflow for Synthesis

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Caption: Step-by-step workflow for the nitration of 2-bromo-3-fluorophenol.

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Detailed Step-by-Step Protocol

This protocol is adapted from established methods for the nitration of substituted phenols.[8]

- Reaction Setup: In a 100 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, add 2-bromo-3-fluorophenol (0.05 mol). Dissolve the starting material in 25 mL of chloroform.
- Preparation of Nitrating Agent: In a separate beaker cooled in an ice bath, carefully and slowly add concentrated nitric acid (0.065 mol) to concentrated sulfuric acid (molar ratio of H_2SO_4:HNO_3 approx. 5:1). Allow the mixture to cool.
- Nitration Reaction: Cool the flask containing the phenol solution to 20 °C. Using the dropping funnel, add the cold nitrating mixture dropwise over 30 minutes, ensuring the internal temperature does not exceed 25 °C.
- Reaction Progression: After the addition is complete, remove the ice bath and warm the reaction mixture to 45 °C. Maintain this temperature and stir for 3 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the flask to room temperature and pour the contents slowly into a beaker containing 100 g of crushed ice with stirring. Transfer the mixture to a separatory funnel.
- Extraction and Washing: Separate the organic (chloroform) layer. Wash the organic layer sequentially with 100 mL of cold water and 100 mL of saturated sodium chloride (brine) solution.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate. Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- Purification: Recrystallize the crude solid from ethanol to yield the purified **2-bromo-3-fluoro-5-nitrophenol** as a light yellow product.

Causality: The use of a sulfuric acid catalyst is crucial as it protonates nitric acid, facilitating the formation of the highly electrophilic nitronium ion (NO_2^+), which is the active species in the

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reaction.[9] Controlling the temperature is vital to prevent over-nitration and the formation of by-products.[9][10]

Spectroscopic Characterization (Predicted)

Confirming the molecular structure of the synthesized product requires a suite of spectroscopic techniques. Based on the structure, the following spectral data can be predicted.

Technique	Predicted Observations
^{1}H NMR	Two doublets in the aromatic region (approx. 7.0-8.5 ppm), corresponding to the two non-equivalent aromatic protons. The coupling constants will be indicative of their meta relationship. A broad singlet for the phenolic -OH proton (can be exchangeable with D_2O).
^{13}C NMR	Six distinct signals for the six aromatic carbons, with chemical shifts influenced by the attached substituents. The carbon bearing the -NO_2 group will be significantly downfield.
IR Spectroscopy	- Broad absorption band for O-H stretch (~3200-3500 cm^{-1})- Asymmetric and symmetric N-O stretches for the nitro group (~1530 cm^{-1} and ~1350 cm^{-1})- C-F stretch (~1200-1250 cm^{-1})- C-Br stretch (~500-650 cm^{-1})
Mass Spectrometry	Molecular ion (M^+) peak showing a characteristic isotopic pattern for bromine (^{79}Br and ^{81}Br in ~1:1 ratio). Fragmentation may involve the loss of NO_2 and other functional groups.

Self-Validation: The combination of these techniques provides a self-validating system. Mass spectrometry confirms the molecular weight and elemental composition (Br presence), IR confirms the presence of all key functional groups (-OH, -NO_2), and NMR confirms the precise connectivity and chemical environment of the protons and carbons.[11]

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Safety and Handling

As a halogenated nitrophenol, this compound must be handled with appropriate care.

- GHS Pictograms: Danger[4]
- Hazard Statements: Based on similar compounds, it is likely to be harmful if swallowed, cause skin and eye irritation, and may cause respiratory irritation.[5][12]
- Precautionary Statements:
  - Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash hands and any exposed skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, and eye/face protection.[13][14][15]
  - Handling: Keep away from open flames, hot surfaces, and sources of ignition. Ensure adequate ventilation.[13]
  - Disposal: Dispose of contents/container to an approved waste disposal plant.[13][16]

Applications in Research and Drug Development

2-Bromo-3-fluoro-5-nitrophenol is not an end product but a valuable chemical intermediate. Its utility stems from the diverse reactivity of its functional groups:

- Nucleophilic Aromatic Substitution (SNAr): The electron-withdrawing nitro group strongly activates the ring towards SNAr. The fluorine atom at C3 is a potential leaving group that can be displaced by various nucleophiles (e.g., amines, alkoxides), allowing for the introduction of new functionalities.
- Reduction of the Nitro Group: The nitro group can be readily reduced to an amine ($-NH_2$). This amine can then be used in a vast array of subsequent reactions, such as amide bond formation, diazotization, or as a nucleophile itself.
- Cross-Coupling Reactions: The C-Br bond provides a handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the formation of carbon-carbon or carbon-heteroatom bonds to build more complex molecular architectures.[17]

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- Phenolic Hydroxyl Group: The -OH group can be alkylated or acylated to form ethers and esters, modifying the compound's solubility and electronic properties.

This multi-functional nature makes **2-Bromo-3-fluoro-5-nitrophenol** a strategic building block for synthesizing novel pharmaceutical ingredients (APIs) and agrochemicals, where halogen and nitrogen-containing aromatic moieties are common.[17][18]

Conclusion

2-Bromo-3-fluoro-5-nitrophenol is a chemical entity whose molecular structure is a sophisticated interplay of competing and complementary electronic effects. This guide has provided a comprehensive overview of its structural properties, a robust and logical synthetic pathway, and its potential applications. For researchers in medicinal and materials chemistry, understanding the nuanced reactivity of such polysubstituted aromatic compounds is paramount. The ability to strategically manipulate its functional groups opens pathways to novel molecules with tailored biological or material properties, underscoring its value as a key intermediate in advanced chemical synthesis.

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